

Unveiling Diethyl Chlorothiophosphate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Diethyl chlorothiophosphate*

Cat. No.: *B041372*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide serves as a central repository of information on **Diethyl chlorothiophosphate**, a pivotal organophosphorus compound. This document provides a thorough examination of its chemical identity, physicochemical properties, toxicological profile, and its significant role as a versatile intermediate in the synthesis of various agrochemicals. Detailed experimental protocols and visual workflows are included to support researchers and professionals in the fields of chemistry and drug development.

Chemical Identity and Core Synonyms

Diethyl chlorothiophosphate, identified by the CAS Number 2524-04-1, is a key organophosphorus intermediate.^{[1][2]} In scientific literature and commercial databases, it is referred to by a multitude of synonyms. A comprehensive understanding of these alternative names is crucial for effective literature review and chemical sourcing.

Table 1: Key Synonyms for **Diethyl chlorothiophosphate**

Synonym	Source
O,O-Diethyl phosphorochloridothioate	[3] [4]
O,O'-Diethyl Phosphorochloridothioate	
O,O'-Diethyl Phosphorothiocloride	
O,O'-Diethylthiophosphoryl Chloride	
Diethoxythiophosphoryl chloride	[2]
Diethyl phosphorochloridothionate	[4]
Diethyl phosphorothiocloride	[2] [4]
Diethyl thiophosphoric chloride	[2] [4]
Diethylthiophosphoryl chloride	[1]
Ethyl PCT	[4] [5]
Phosphorochloridothioic acid, O,O-diethyl ester	[4] [6]

Physicochemical and Toxicological Data

A thorough understanding of the physical, chemical, and toxicological properties of **Diethyl chlorothiophosphate** is paramount for its safe handling, application in synthesis, and for predicting the characteristics of its derivatives.

Table 2: Physicochemical Properties of **Diethyl chlorothiophosphate**

Property	Value	Reference
Molecular Formula	C4H10ClO2PS	[3][7]
Molecular Weight	188.61 g/mol	[3][5]
Appearance	Colorless to light yellow/amber liquid	[3][5]
Odor	Disagreeable	[3]
Melting Point	-75 °C	[3][7]
Boiling Point	96 °C	[3][7]
Density	1.2 g/mL at 25 °C	[3]
Flash Point	>230 °F (>110 °C)	[3][4]
Vapor Pressure	1.4 mmHg at 50 °C	[3]
Refractive Index	n20/D 1.472	[3]
Water Solubility	Insoluble, hydrolyzes	[3]
Solubility in Organics	Soluble in most organic solvents	[3]

Table 3: Toxicological Data for **Diethyl chlorothiophosphate**

Metric	Value	Species	Reference
LD50 (Oral)	1340 mg/kg	Rat	[1][7]
LC50 (Inhalation)	20 ppm (4 h)	Rat	[1]
LDLo (Dermal)	200 mg/kg	Rabbit	[1]

Note: This compound is highly toxic and corrosive. It is fatal if it comes into contact with skin or is inhaled and causes severe skin burns and eye damage.[1][8][9]

Experimental Protocols: Synthesis of Diethyl chlorothiophosphate

Several methods for the synthesis of **Diethyl chlorothiophosphate** have been documented, primarily involving the reaction of phosphorus pentasulfide with ethanol followed by chlorination.

Two-Step Process from Phosphorus Pentasulfide and Ethanol

This common method involves the formation of an intermediate, O,O-diethyl dithiophosphoric acid, which is subsequently chlorinated.[\[10\]](#)[\[11\]](#)

Step 1: Formation of O,O-diethyl dithiophosphoric acid Phosphorus pentasulfide is reacted with ethanol. This reaction yields O,O-diethyl dithiophosphoric acid and hydrogen sulfide as a byproduct.[\[10\]](#)[\[11\]](#)

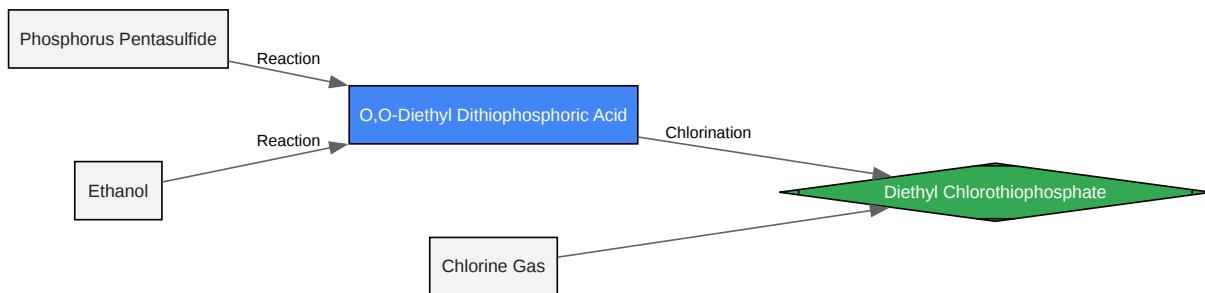
Step 2: Chlorination The isolated O,O-diethyl dithiophosphoric acid is then chlorinated using chlorine gas in a suitable solvent to produce O,O-diethyl thiophosphoric acid chloride (**Diethyl chlorothiophosphate**).[\[10\]](#)[\[11\]](#)

Method Utilizing Phosphorus Pentasulfide and Absolute Ethyl Alcohol

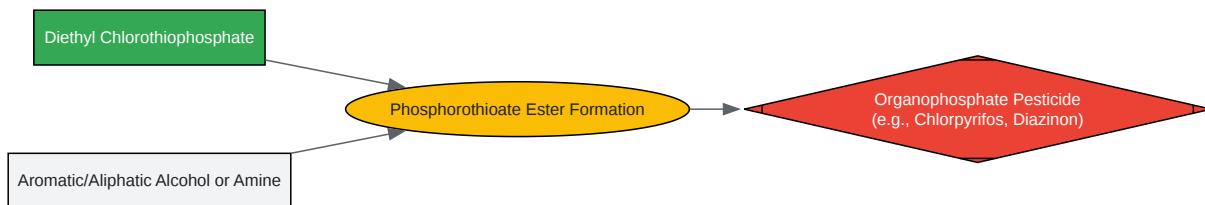
A patented method describes the reaction of phosphorus pentasulfide with absolute ethyl alcohol to first produce O,O-diethyl dithiophosphate. This intermediate is then reacted with a specific quantity of chlorine gas. A catalyst, such as phosphorus trichloride or triethylphosphite, is added to facilitate a post-chlorination reaction, leading to the formation of **Diethyl chlorothiophosphate** and crystalline sulfur. The final high-purity product is obtained after centrifugal separation of the sulfur and distillation using a film evaporator.[\[12\]](#)

Visualization of Synthetic and Application Pathways

The following diagrams, generated using the DOT language, illustrate a generalized synthetic workflow for **Diethyl chlorothiophosphate** and its subsequent application in the synthesis of organophosphate pesticides.

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Caption: Generalized two-step synthesis of **Diethyl chlorothiophosphate**.

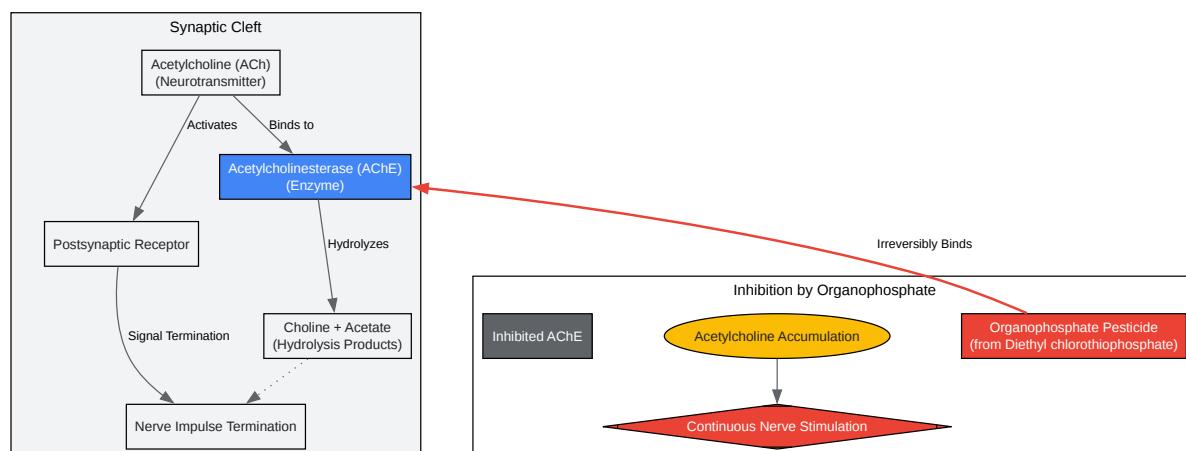
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Caption: Role of **Diethyl chlorothiophosphate** in pesticide synthesis.

Mechanism of Action of Derivatives: Acetylcholinesterase Inhibition

While **Diethyl chlorothiophosphate** itself is an intermediate, its primary importance in the agrochemical and pharmaceutical industries lies in its role as a precursor to organophosphate insecticides.^[2] The mechanism of action for many of these derivatives is the inhibition of the enzyme acetylcholinesterase (AChE).^[2]

AChE is critical for the termination of nerve impulses in the synaptic cleft by hydrolyzing the neurotransmitter acetylcholine. The organophosphate pesticides derived from **Diethyl chlorothiophosphate** act as irreversible inhibitors of AChE. This leads to an accumulation of acetylcholine in the synapse, causing continuous nerve stimulation, which results in paralysis and ultimately death of the target pest.



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Caption: Acetylcholinesterase inhibition by organophosphate derivatives.

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